

Technical Guide: Sodium Formaldehyde Sulfoxylate (CAS 6035-47-8)

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Compound of Interest

Compound Name: *sodium;hydroxymethanesulfinate;hydrate*
Cat. No.: *B8005171*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides comprehensive chemical information and safety data for the compound associated with CAS number 6035-47-8, identified as Sodium Formaldehyde Sulfoxylate. This document is intended for use by professionals in research and development who require detailed technical specifications, safety protocols, and experimental methodologies. Sodium formaldehyde sulfoxylate, also known by trade names such as Rongalite, is a potent reducing agent with applications in various industrial processes, including as a bleaching agent in the textile and dye industry, and in redox initiator systems for polymer formation.[1] It is also utilized in organic synthesis as a source of the sulfoxylate anion (SO_2^{2-}).
[1]

Chemical Information

Sodium Formaldehyde Sulfoxylate is a water-soluble antioxidant, typically available as a dihydrate.[2] It is known to be a powerful carcinogen and its use in food products is prohibited in some regions.[3]

Chemical Identification and Properties

Property	Value	Source(s)
CAS Number	6035-47-8	[2][4][5][6][7][8][9][10][11]
IUPAC Name	sodium;hydroxymethanesulfinate;hydrate	
Synonyms	Sodium formaldehydesulfoxylate dihydrate, Rongalite, Sodium hydroxymethanesulfinate dihydrate, Formaldehyde sodium sulfoxylate dihydrate	[5][7]
Molecular Formula	$\text{CH}_3\text{NaO}_3\text{S} \cdot 2\text{H}_2\text{O}$	[4][6]
Molecular Weight	154.12 g/mol	
Appearance	White crystalline solid/powder	[2][5]
Melting Point	64-68 °C	[2][7]
Solubility	Soluble in water. Slightly soluble in alcohol.	[2][5][7]
Density	1.8 g/cm ³ at 20 °C	[7]
pH	9.5-10.5 (100g/L in H ₂ O at 20°C)	[7]

Safety Data

Sodium Formaldehyde Sulfoxylate is classified as a hazardous substance. It is suspected of causing genetic defects and of damaging the unborn child.[10][11] Contact with acids liberates toxic gas.[4][9]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects
Reproductive toxicity	2	H361d: Suspected of damaging the unborn child

This table is a summary. Always refer to the full Safety Data Sheet (SDS) before handling.

Handling and Storage

Handling:

- Wear personal protective equipment as required.[4][6]
- Avoid contact with skin and eyes.[4]
- Avoid formation of dust and aerosols.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]
- Wash hands before breaks and at the end of the workday.[4]

Storage:

- Store in a cool place.[4]
- Keep container tightly closed in a dry and well-ventilated place.[4]
- Never allow the product to get in contact with water during storage.[4]
- Do not store near acids.[4]

Experimental Protocols

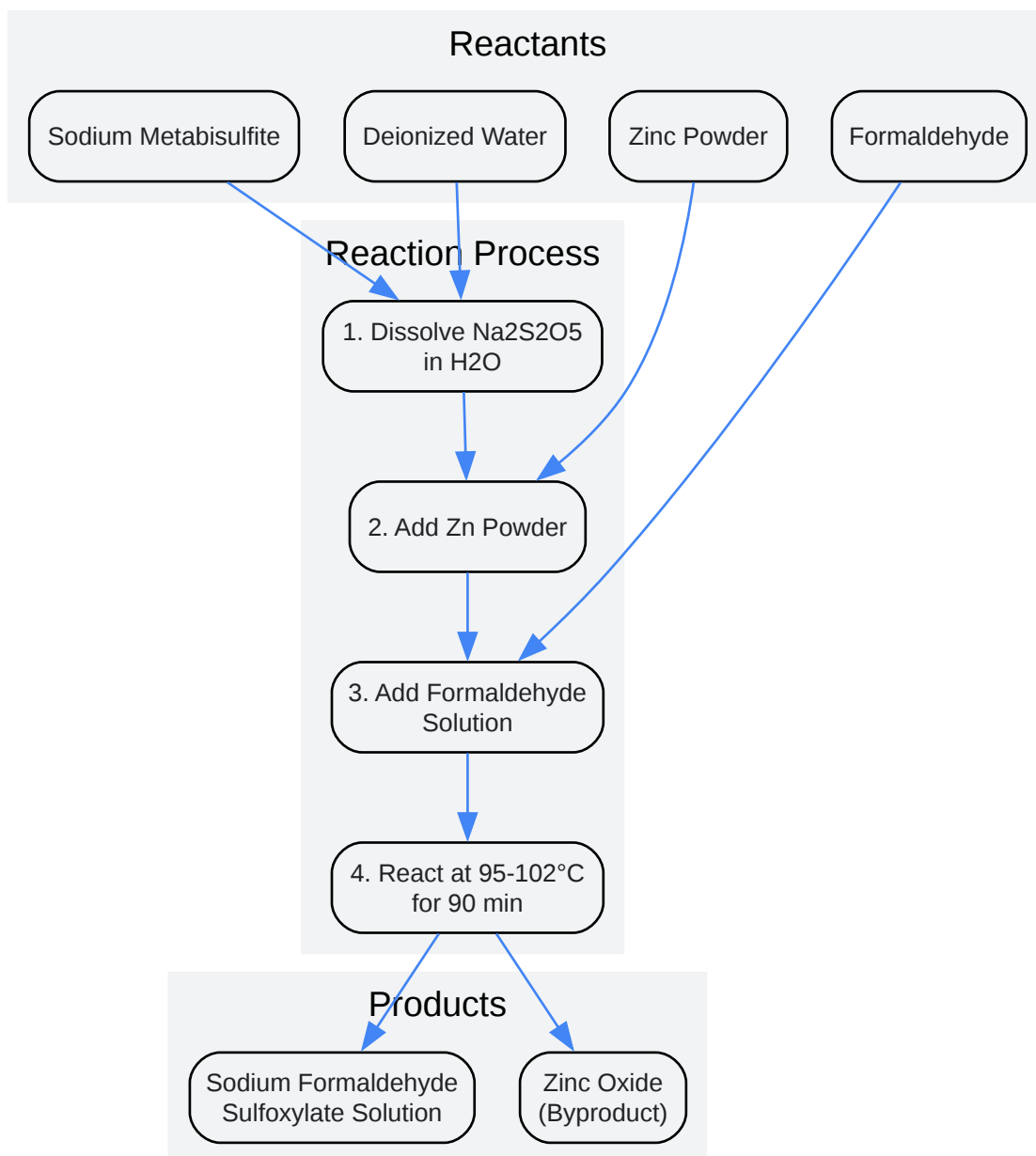
Synthesis of Sodium Formaldehyde Sulfoxylate (One-Step Process)

A common method for the synthesis of Sodium Formaldehyde Sulfoxylate is a one-step process utilizing sodium metabisulfite, zinc powder, and formaldehyde as the primary reactants.
[6]

Methodology:

- In a suitable reactor, dissolve sodium metabisulfite in deionized water with stirring.
- Add zinc powder to the solution.
- Introduce a formaldehyde solution to the reaction mixture.
- Control the reaction temperature, with an activation temperature around 45-50°C and a maximum reaction temperature of 95-102°C.[6]
- Allow the reaction to proceed for approximately 90 minutes.[6]
- The resulting product is a solution of sodium formaldehyde sulfoxylate with zinc oxide as a byproduct.
- The final product can be isolated through filtration and crystallization.

Synthesis of Sodium Formaldehyde Sulfoxylate



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One-step synthesis workflow for Sodium Formaldehyde Sulfoxylate.

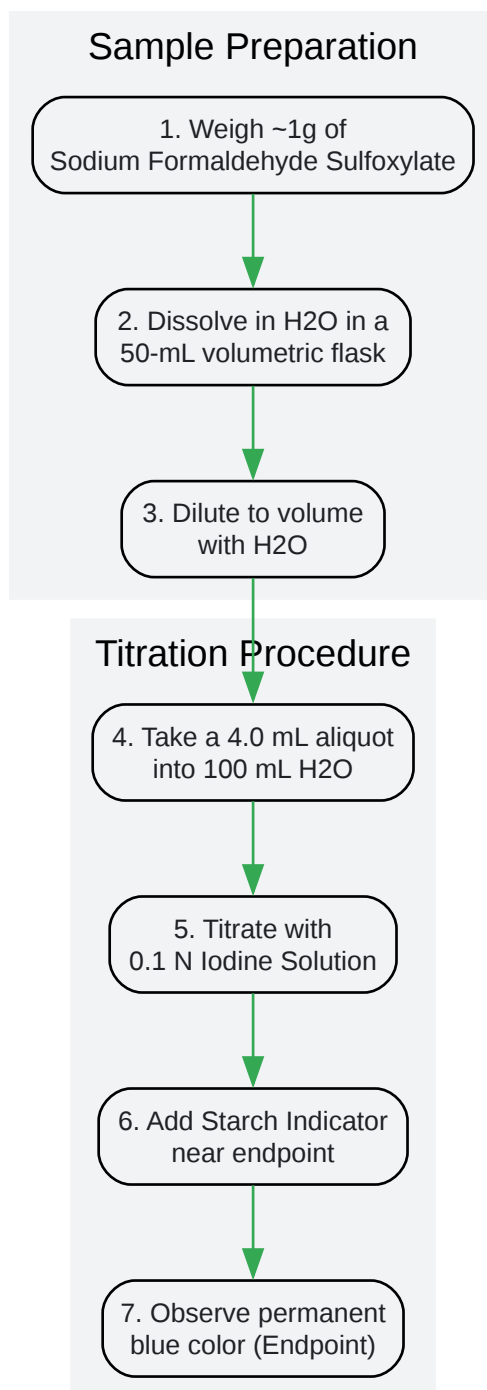
Assay of Sodium Formaldehyde Sulfoxylate (USP Titration Method)

The United States Pharmacopeia (USP) provides a titrimetric method for the assay of Sodium Formaldehyde Sulfoxylate.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 1 g of Sodium Formaldehyde Sulfoxylate, dissolve it in about 25 mL of water in a 50-mL volumetric flask, and dilute to volume with water.
- **Titration:** Transfer 4.0 mL of the sample solution to a conical flask containing 100 mL of water.
- Titrate with 0.1 N iodine solution.
- As the endpoint is approached, add 3 mL of starch indicator solution.
- The endpoint is indicated by the first appearance of a permanent blue color.

USP Titration Assay Workflow



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Workflow for the USP titrimetric assay of Sodium Formaldehyde Sulfoxylate.

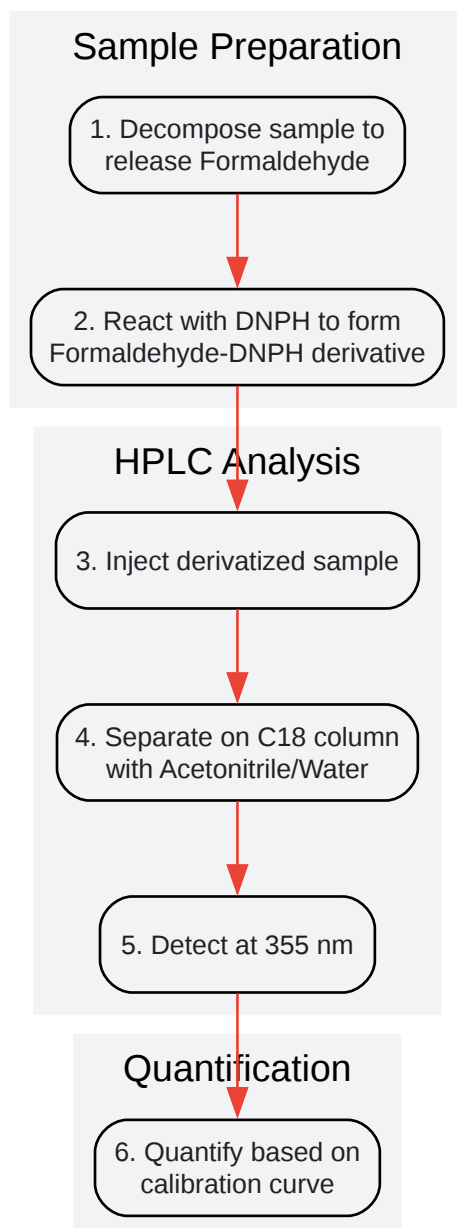
HPLC Method for Determination in Food Samples

An indirect High-Performance Liquid Chromatography (HPLC) method can be used to determine the presence of Sodium Formaldehyde Sulfoxylate in food samples by quantifying the formaldehyde released upon its decomposition.[3][5]

Methodology:

- Sample Preparation and Derivatization:
 - The formaldehyde released from the decomposition of sodium formaldehyde sulfoxylate in the sample is reacted with 2,4-dinitrophenylhydrazine (DNPH).[5]
- Chromatographic Conditions:
 - Column: Agilent TC-C18 (250mm × 4.6mm, 5µm).[5]
 - Mobile Phase: Acetonitrile-water (70:30).[5]
 - Flow Rate: 1.0 mL/min.[5]
 - Column Temperature: 30°C.[5]
 - Detection: UV detector at 355 nm.[5]

HPLC Determination Workflow



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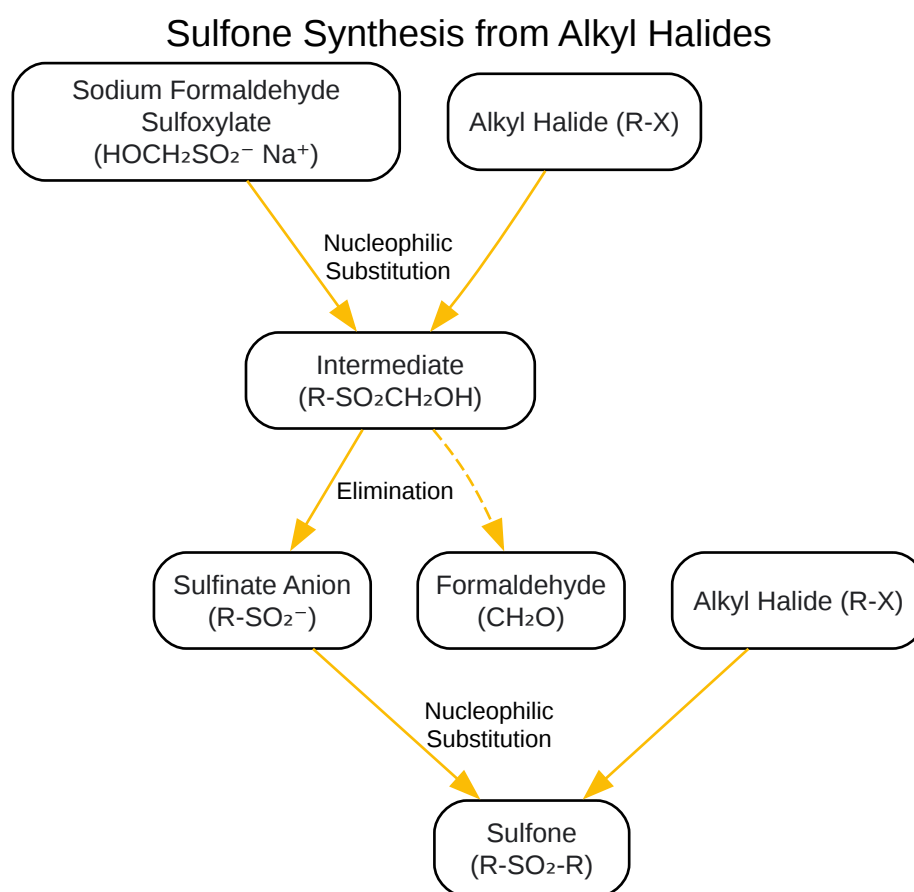
Workflow for the indirect HPLC determination of Sodium Formaldehyde Sulfoxylate.

Logical Relationships in Organic Synthesis

Sodium Formaldehyde Sulfoxylate serves as a source of the sulfoxylate anion (SO_2^{2-}), which can act as a nucleophile in organic reactions. A key application is the synthesis of sulfones from alkyl halides.

Reaction Mechanism Outline:

- Sodium Formaldehyde Sulfoxylate provides the hydroxymethanesulfinate anion ($\text{HOCH}_2\text{SO}_2^-$).
- This anion can undergo nucleophilic substitution with an alkyl halide.
- The resulting intermediate can then eliminate formaldehyde to generate a sulfinate anion.
- The sulfinate anion, being a good nucleophile, reacts with a second molecule of the alkyl halide to form the final sulfone product.



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Logical relationship in the synthesis of sulfones using Sodium Formaldehyde Sulfoxylate.

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